

"Tris-(4-chlorophenyl)-sulfonium bromide" CAS number and identification

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Tris-(4-chlorophenyl)-sulfonium
bromide*

Cat. No.: *B137785*

[Get Quote](#)

An In-depth Technical Guide to Tris-(4-chlorophenyl)-sulfonium Bromide

This technical guide provides a comprehensive overview of **Tris-(4-chlorophenyl)-sulfonium bromide**, including its identification, physicochemical properties, synthesis, and applications. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Identification

While a specific CAS number for **Tris-(4-chlorophenyl)-sulfonium bromide** is not readily available in public databases, the corresponding chloride salt, Tris-(4-chlorophenyl)-sulfonium chloride, is well-documented. For the purpose of this guide, identification details for the chloride analogue are provided as a close reference.

Identifier	Value	Reference
Chemical Name	Tris-(4-chlorophenyl)-sulfonium bromide	N/A
CAS Number	Not available	N/A
Related CAS Number	10354-98-0 (for Tris-(4-chlorophenyl)-sulfonium chloride)	[1]
Molecular Formula	C ₁₈ H ₁₂ BrCl ₃ S	N/A
Molecular Weight	446.61 g/mol	N/A
InChI Key (Cation)	WZVFMENTBPLKRY-UHFFFAOYSA-M (for Tris(4-chlorophenyl)sulfonium)	[1]
Canonical SMILES (Cation)	C1=CC(=CC=C1--INVALID-LINK--C3=CC=C(C=C3)Cl)Cl	[1]

Note: The Molecular Formula and Molecular Weight for the bromide salt have been calculated.

Physicochemical Properties

Quantitative data for the physicochemical properties of **Tris-(4-chlorophenyl)-sulfonium bromide** are not extensively reported. The following table includes data for the analogous Tris-(4-chlorophenyl)-sulfonium chloride and calculated values for the bromide salt where applicable.

Property	Value	Notes and References
Molecular Weight	402.15 g/mol (Chloride)[1]	446.61 g/mol (Bromide, Calculated)
Appearance	White solid (Chloride)	Expected to be a solid
Solubility	Limited aqueous solubility (Chloride)[1]	Expected to have similar solubility
Stability	High thermal stability (Chloride)[1]	The sulfonium cation is stabilized by the electron-withdrawing chloro groups.[1]

Synthesis and Experimental Protocols

The synthesis of triarylsulfonium salts, including **Tris-(4-chlorophenyl)-sulfonium bromide**, can be achieved through various methods. A common approach involves the reaction of a diaryl sulfoxide with a Grignard reagent.

General Experimental Protocol for the Synthesis of **Tris-(4-chlorophenyl)-sulfonium Bromide**:

- **Preparation of Grignard Reagent:** 4-chlorophenylmagnesium bromide is prepared by reacting 4-bromochlorobenzene with magnesium turnings in an anhydrous ether solvent, such as tetrahydrofuran (THF), under an inert atmosphere (e.g., nitrogen or argon).
- **Reaction with Diaryl Sulfoxide:** A solution of bis(4-chlorophenyl) sulfoxide in an appropriate solvent (e.g., benzene) is added dropwise to the Grignard reagent at an elevated temperature. The reaction mixture is stirred for several hours.
- **Hydrolysis and Extraction:** The reaction is quenched by the slow addition of an aqueous acid solution, such as hydrobromic acid. The organic layer is separated, and the aqueous layer is extracted multiple times with a suitable organic solvent (e.g., dichloromethane).
- **Purification:** The combined organic extracts are dried over an anhydrous drying agent (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure to yield the

crude **Tris-(4-chlorophenyl)-sulfonium bromide**. Further purification can be achieved by recrystallization.

Below is a DOT script for a diagram illustrating the general synthesis workflow.

*A generalized workflow for the synthesis of **Tris-(4-chlorophenyl)-sulfonium bromide**.*

Applications in Research and Development

Triarylsulfonium salts are a class of compounds with diverse applications in organic synthesis and materials science. While specific applications for the bromide salt are not widely documented, the Tris-(4-chlorophenyl)-sulfonium cation is known for its utility in several areas.

- **Photoacid Generators (PAGs):** Upon exposure to ultraviolet (UV) radiation, triarylsulfonium salts can undergo photolysis to generate a strong acid. This property makes them valuable as photoacid generators in photolithography for the manufacturing of microelectronics and in cationic photopolymerization to initiate the curing of inks, coatings, and adhesives.^[1]
- **Organic Synthesis:** The sulfonium cation can act as an electrophile and a leaving group, facilitating various organic transformations. It can be used in reactions involving nucleophilic attack at the sulfur atom.^[1]
- **Potential Biological Activity:** Some sulfonium compounds have been investigated for their biological activities. For instance, certain trialkyl sulfonium chlorides have shown fungicidal properties.^[1] While the biological activity of **Tris-(4-chlorophenyl)-sulfonium bromide** is not well-characterized, its structural features suggest it could be a candidate for such investigations.

The following DOT script visualizes the role of a triarylsulfonium salt as a photoacid generator.

The mechanism of a triarylsulfonium salt as a photoacid generator.

Conclusion

Tris-(4-chlorophenyl)-sulfonium bromide is a member of the triarylsulfonium salt family. While specific data for the bromide salt is limited, information on the closely related chloride salt provides valuable insights into its properties and potential applications. Its synthesis is

achievable through established organometallic routes, and its cation has known utility as a photoacid generator in polymer chemistry. Further research into the specific properties and applications of the bromide salt could reveal new opportunities in materials science and drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TRIS-(4-CHLOROPHENYL)-SULFONIUM CHLORIDE | 10354-98-0 | Benchchem [benchchem.com]
- To cite this document: BenchChem. ["Tris-(4-chlorophenyl)-sulfonium bromide" CAS number and identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b137785#tris-4-chlorophenyl-sulfonium-bromide-cas-number-and-identification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com